

# how to prepare Ask1-IN-1 stock solutions and storage conditions

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## Compound of Interest

Compound Name: Ask1-IN-1

Cat. No.: B607739

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## Application Notes and Protocols: Ask1-IN-1 Stock Solutions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Ask1-IN-1** stock solutions, a potent and CNS-penetrant inhibitor of Apoptosis Signal-Regulating Kinase 1 (ASK1). Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in downstream applications.

## Compound Information

Parameter	Value	Reference
Compound Name	Ask1-IN-1	<a href="#">[1]</a>
CAS Number	2411382-24-4	<a href="#">[1]</a>
Molecular Weight	405.41 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[1]</a>

## Solubility Data

Successful preparation of **Ask1-IN-1** stock solutions is dependent on the selection of an appropriate solvent. The solubility of **Ask1-IN-1** in common laboratory solvents is summarized

below.

Solvent	Solubility	Notes
DMF (Dimethylformamide)	4 mg/mL (9.87 mM)	Ultrasonic treatment is required to fully dissolve the compound. <a href="#">[1]</a>
DMSO (Dimethyl sulfoxide)	< 1 mg/mL	Insoluble or slightly soluble. <a href="#">[1]</a>
Ethanol	< 1 mg/mL	Insoluble. <a href="#">[1]</a>

Note: For in vitro studies, Dimethylformamide (DMF) is the recommended solvent for preparing **Ask1-IN-1** stock solutions.

## Experimental Protocol: Preparation of a 10 mM **Ask1-IN-1** Stock Solution in DMF

This protocol describes the preparation of a 10 mM stock solution of **Ask1-IN-1** in DMF.

Materials:

- **Ask1-IN-1** powder
- Anhydrous Dimethylformamide (DMF)
- Sterile, amber glass vial with a screw cap
- Calibrated analytical balance
- Sonicator bath
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate:** Allow the vial of **Ask1-IN-1** powder to come to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **Ask1-IN-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.054 mg of **Ask1-IN-1**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMF to the vial containing the **Ask1-IN-1** powder. For a 10 mM solution, if you weighed 4.054 mg, you would add 1 mL of DMF.
- **Dissolution:**
  - Briefly vortex the vial to mix the powder and solvent.
  - Place the vial in a sonicator bath and sonicate until the solution is clear and all solid has dissolved. This may take several minutes.<sup>[1]</sup>
  - Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.<sup>[1][2]</sup>
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

## Storage Conditions

Proper storage is critical to maintain the integrity of **Ask1-IN-1**.

### Powder Form

Storage Temperature	Duration
-20°C	3 years
4°C	2 years

## In-Solvent Stock Solutions

Once dissolved, **Ask1-IN-1** stock solutions should be stored under the following conditions to prevent degradation.

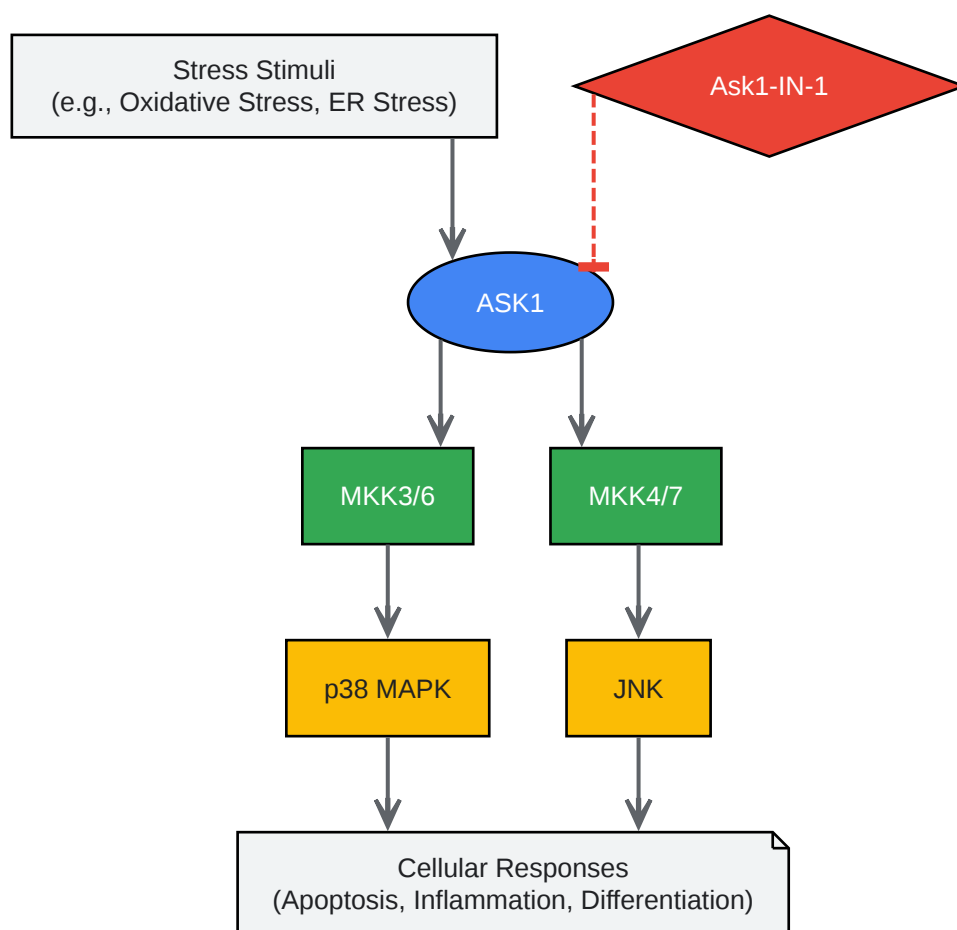
Storage Temperature	Duration
-80°C	2 years
-20°C	1 year

Important Considerations:

- **Light Sensitivity:** Protect the stock solutions from light by using amber vials or by wrapping clear vials in aluminum foil.
- **Freeze-Thaw Cycles:** Minimize the number of freeze-thaw cycles as this can lead to compound degradation.[\[1\]](#)[\[2\]](#) Aliquoting is the best practice to avoid this.
- **Solvent Volatility:** Ensure vials are tightly sealed to prevent solvent evaporation, which would alter the concentration of the stock solution over time.

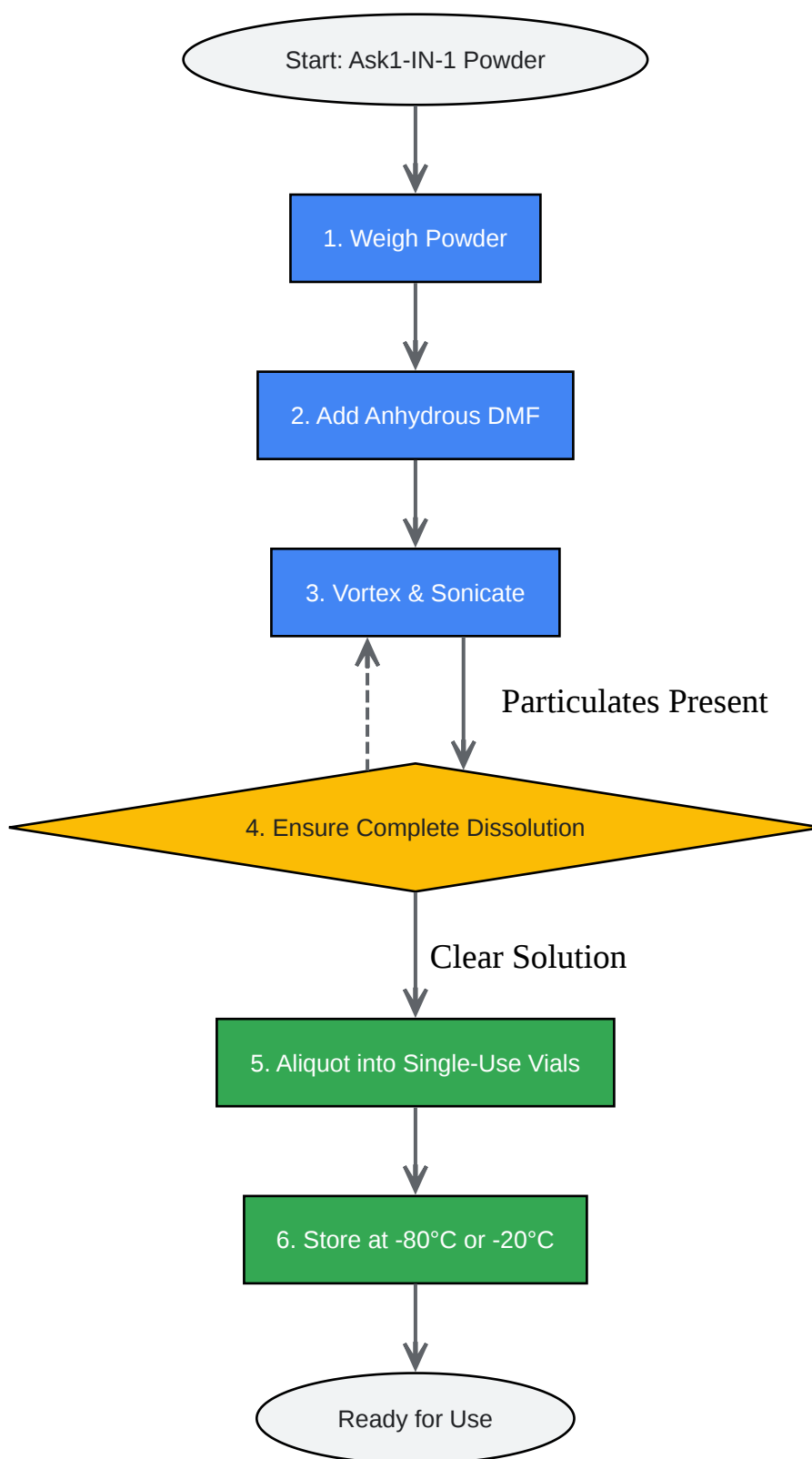
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of ASK1 in cellular signaling and the workflow for preparing and storing **Ask1-IN-1** stock solutions.



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Caption: ASK1 signaling pathway and the inhibitory action of **Ask1-IN-1**.



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Caption: Workflow for preparing and storing **Ask1-IN-1** stock solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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